

Biotransformation of Citronellal to Hydroxycitronellal: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hydroxycitronellal*

Cat. No.: *B085589*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The conversion of citronellal to **hydroxycitronellal**, a valuable fragrance and flavor compound with a characteristic lily-of-the-valley scent, represents a significant area of interest in industrial biotechnology. Microbial biotransformation offers a green and stereoselective alternative to traditional chemical synthesis methods. This technical guide provides a comprehensive overview of the microbial-mediated hydration of citronellal, detailing the microorganisms involved, experimental protocols, and quantitative data to support research and development in this field.

Introduction to Microbial Hydration of Citronellal

The biotransformation of citronellal to **hydroxycitronellal** involves the addition of a water molecule across the carbon-carbon double bond of the isoprenyl side chain, a reaction catalyzed by microbial hydratases. While the direct microbial hydration of citronellal to **hydroxycitronellal** is not extensively documented in publicly available research, studies on the biotransformation of structurally similar compounds, such as citral, provide strong evidence for the feasibility of this conversion. Fungi, in particular species of *Aspergillus*, have demonstrated the capability to perform this type of hydration reaction.

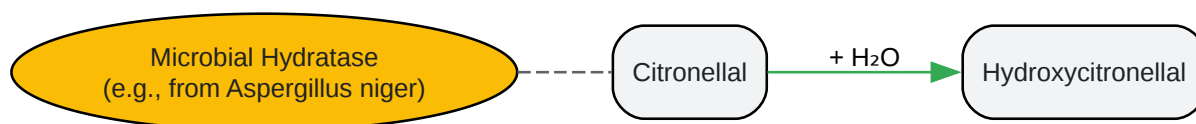
Key Microorganisms in Terpenoid Biotransformation

Several genera of microorganisms are known for their ability to transform terpenoids, including citronellal and its derivatives.

- **Aspergillus niger:** This filamentous fungus is a versatile biocatalyst in various biotransformation processes. A study on the microbial transformation of citral by *Aspergillus niger* PTCC 5011 revealed the production of **hydroxycitronellal**, indicating the presence of the necessary enzymatic machinery for the hydration of the terpene backbone.
- **Rhodococcus erythropolis:** This bacterium is known for its broad metabolic capabilities, including the degradation and modification of hydrophobic compounds like terpenes. While specific data on citronellal hydration is limited, *Rhodococcus* species possess a range of oxygenases and hydratases that could potentially be harnessed for this transformation.
- **Pseudomonas species:** Various *Pseudomonas* strains are well-studied for their role in the degradation of acyclic monoterpenes. Their metabolic pathways often involve initial oxidation or hydration steps, making them potential candidates for the desired biotransformation.
- **Yeast (e.g., *Rhodotorula minuta*):** While primarily recognized for the reduction of citronellal to citronellol, yeasts are robust microbial factories that can be engineered to express heterologous enzymes, such as hydratases, to facilitate the desired conversion.

Biotransformation Pathway

The core of the biotransformation is the enzymatic hydration of the double bond in the citronellal molecule. This reaction is catalyzed by a hydratase enzyme. The proposed pathway is a direct, single-step conversion.



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